

A Technical Guide to Bis-PEG1-PFP Ester for Advanced Research Applications

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Compound of Interest

Compound Name: *Bis-PEG1-PFP ester*

Cat. No.: *B606170*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for researchers and drug development professionals interested in the procurement and application of **Bis-PEG1-PFP ester**. This homobifunctional crosslinking agent is of significant interest for its utility in bioconjugation, particularly in the construction of antibody-drug conjugates (ADCs) and the functionalization of nanoparticles. This guide provides a comparative overview of commercial suppliers, detailed experimental protocols, and a visual representation of a key experimental workflow.

Core Topic: Suppliers of Bis-PEG1-PFP Ester for Research

Bis-PEG1-PFP (pentafluorophenyl) ester is a valuable tool in bioconjugation due to its amine-reactive PFP esters, which offer greater stability against hydrolysis compared to N-hydroxysuccinimide (NHS) esters.^{[1][2][3]} The short, single polyethylene glycol (PEG) unit enhances water solubility of the crosslinker and the resulting conjugates.^[2]

Supplier and Product Specifications

A variety of life science suppliers offer **Bis-PEG1-PFP ester** for research purposes. The following table summarizes the key quantitative data from a selection of these suppliers to facilitate easy comparison for procurement.

Supplier	Product Name	CAS Number	Molecular Weight (g/mol)	Purity	Storage Conditions
Glycomindsy nth	Bis-PEG1-PFP ester	1807539-02-1	494.2	95-98%	-20°C
AxisPharm	Bis-PEG1-PFP ester	1807539-02-1	494.24	≥95%	-20°C
MedchemExpress	Bis-PEG1-PFP ester	1807539-02-1	494.24	Not Specified	Room temperature (short term), see CoA for long term
BroadPharm	Bis-PEG1-PFP ester	1807539-02-1	494.2	98%	-20°C
TargetMol	Bis-PEG1-PFP ester	1807539-02-1	494.24	Not Specified	See CoA
DC Chemicals	Bis-PEG1-PFP ester	1807539-02-1	494.24	Not Specified	See CoA
MedKoo Biosciences	Bis-PEG1-PFP ester	1807539-02-1	494.24	Not Specified	0 - 4°C (short term), -20°C (long term)
Ambeed	Bis-PEG1-PFP ester	1807539-02-1	494.24	Not Specified	Not Specified

Experimental Protocols

The following are detailed methodologies for key experiments utilizing **Bis-PEG1-PFP ester**, adapted from established supplier protocols.^[4]

General Protein Crosslinking

This protocol describes a general procedure for crosslinking soluble proteins using **Bis-PEG1-PFP ester**.

Materials:

- **Bis-PEG1-PFP ester**
- Anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF)
- Purified protein in an amine-free buffer (e.g., Phosphate-Buffered Saline, pH 7.2-8.0)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5, or 1 M glycine)
- Desalting column or dialysis equipment

Procedure:

- **Prepare Crosslinker Stock Solution:** Immediately before use, dissolve **Bis-PEG1-PFP ester** in anhydrous DMSO or DMF to a final concentration of 10-50 mM. Do not store the stock solution.
- **Prepare Protein Solution:** Dissolve the protein to be crosslinked in an amine-free buffer at a concentration of 1-10 mg/mL.
- **Initiate Crosslinking Reaction:** Add the **Bis-PEG1-PFP ester** stock solution to the protein solution to achieve a final crosslinker concentration that is in 10- to 50-fold molar excess over the protein. Gently mix and incubate the reaction for 30-60 minutes at room temperature or for 2 hours at 4°C.
- **Quench the Reaction:** Add the quenching buffer to a final concentration of 20-50 mM to stop the crosslinking reaction. Incubate for 15 minutes at room temperature.
- **Purify the Conjugate:** Remove excess crosslinker and quenching buffer by desalting column chromatography or dialysis against an appropriate buffer.

Cell Surface Protein Crosslinking

This protocol provides a method for crosslinking proteins on the surface of mammalian cells.

Materials:

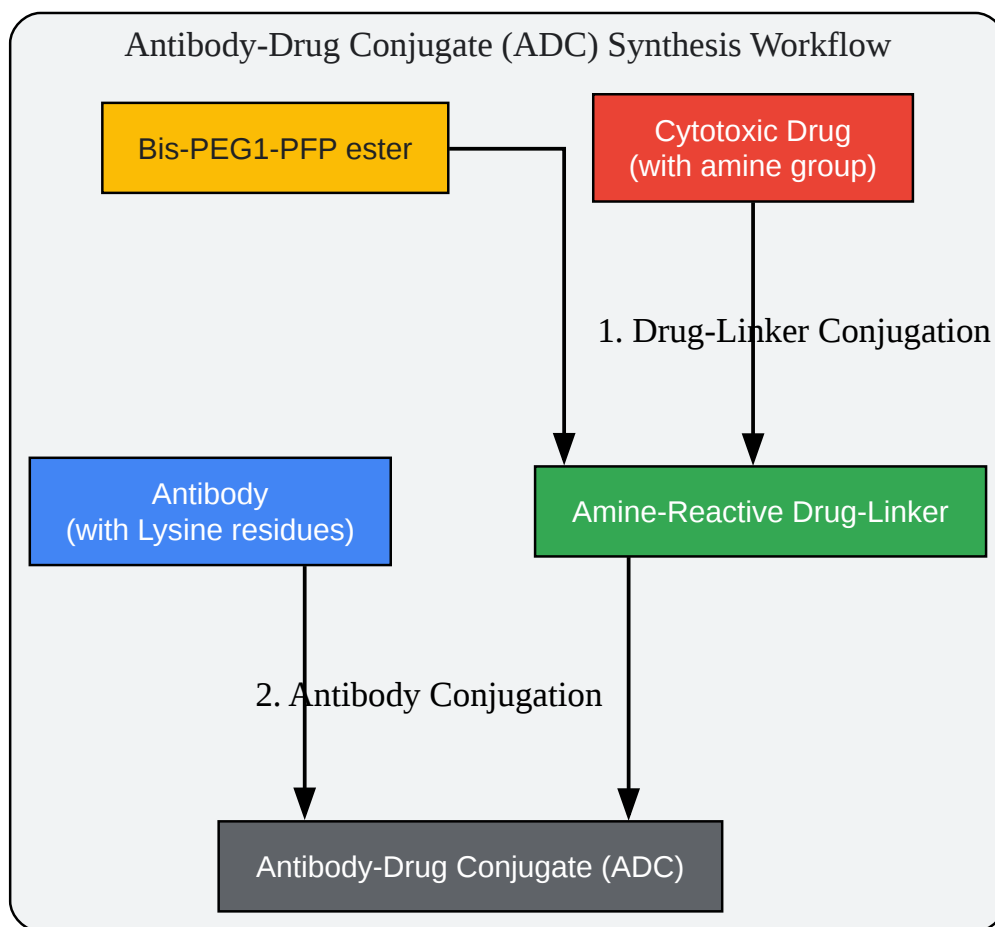
- **Bis-PEG1-PFP ester**
- Anhydrous dimethylsulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 8.0, ice-cold
- Cell suspension (e.g., $\sim 25 \times 10^6$ cells/mL)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)

Procedure:

- **Prepare Cells:** Wash the cells three times with ice-cold PBS (pH 8.0) to remove any amine-containing media components. Resuspend the cells in ice-cold PBS at the desired concentration.
- **Prepare Crosslinker Stock Solution:** Immediately before use, prepare a 250 mM stock solution of **Bis-PEG1-PFP ester** in anhydrous DMSO.
- **Initiate Crosslinking:** Add the crosslinker stock solution to the cell suspension to a final concentration of 1-5 mM.
- **Incubation:** Incubate the reaction mixture for 30 minutes at room temperature. For temperature-sensitive applications or to reduce internalization, the incubation can be performed at 4°C.
- **Quench the Reaction:** Add the quenching buffer to a final concentration of 10-20 mM and incubate for an additional 10 minutes.
- **Cell Lysis and Analysis:** The crosslinked cells can now be pelleted and lysed for subsequent analysis, such as immunoprecipitation or SDS-PAGE and Western blotting.

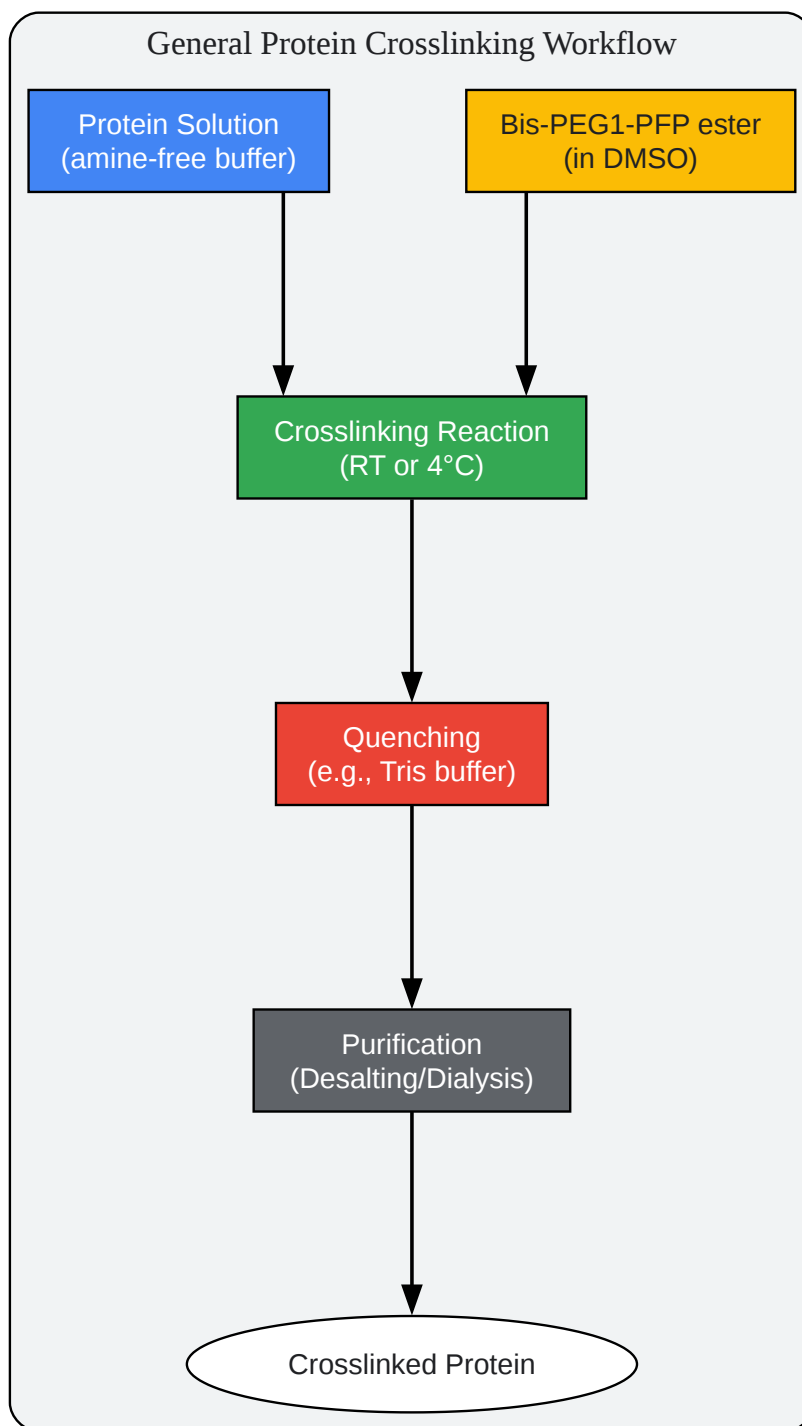
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving **Bis-PEG1-PFP ester**.



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Workflow for the synthesis of an Antibody-Drug Conjugate (ADC) using **Bis-PEG1-PFP ester**.



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A generalized workflow for crosslinking soluble proteins with **Bis-PEG1-PFP ester**.

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